

A Researcher's Guide to Pre-Designed siRNAs for Silencing ADCY7

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Compound of Interest

Compound Name: *ADCY7 Human Pre-designed
siRNA Set A*

Cat. No.: *B10779485*

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For researchers in cellular signaling, immunology, and drug development, the targeted silencing of Adenylate Cyclase 7 (ADCY7) offers a powerful tool to investigate its role in various physiological and pathological processes. The selection of an effective pre-designed small interfering RNA (siRNA) is a critical first step to ensure specific and potent gene knockdown with minimal off-target effects. This guide provides a comparative overview of pre-designed siRNAs for ADCY7 from leading suppliers, supported by detailed experimental protocols and visual workflows to aid in your research.

Comparing Pre-Designed ADCY7 siRNAs

Choosing the right siRNA involves considering factors such as knockdown efficiency, specificity, potential for off-target effects, and the availability of supporting validation data. Below is a summary of offerings from major life science companies. While direct head-to-head comparative data for ADCY7 siRNAs is not always publicly available, this table summarizes their general product features and guarantees.

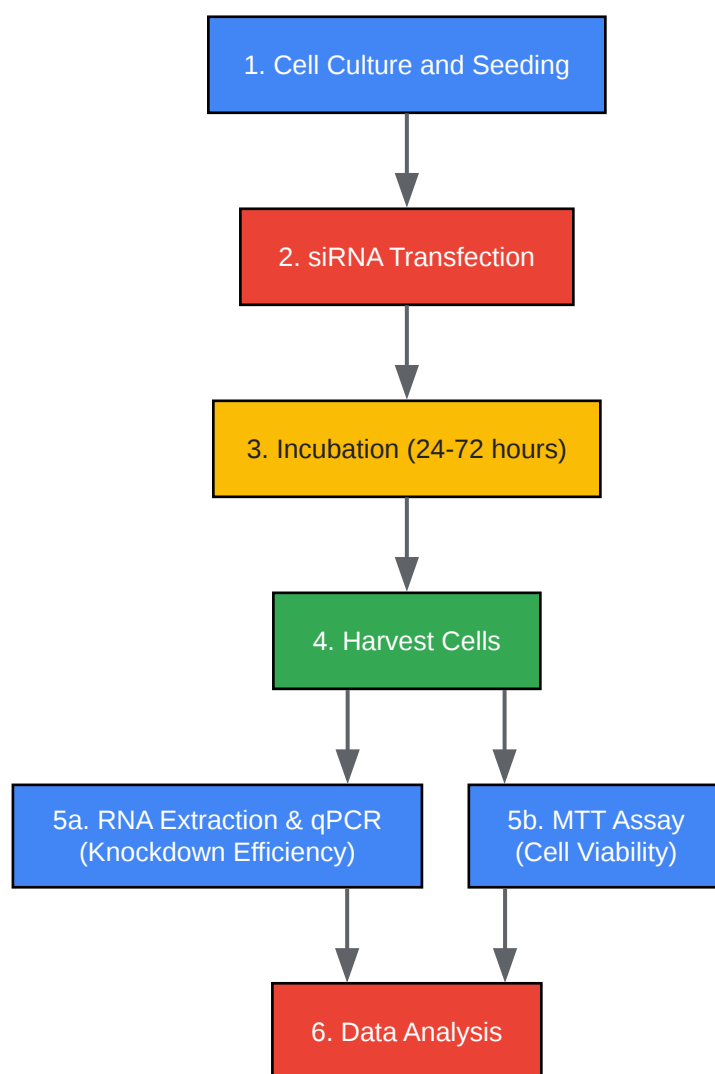
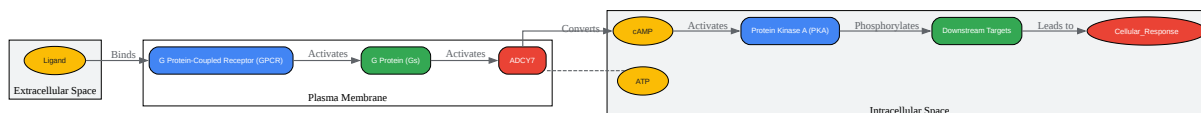
Table 1: Comparison of Commercially Available Pre-Designed siRNAs for ADCY7

Feature	Thermo Fisher Scientific (Silencer® Select)	Sigma-Aldrich (MISSION® siRNA)	Qiagen (FlexiTube siRNA)	Dharmacon (ON-TARGETplus™)	Santa Cruz Biotechnology
Design Algorithm	Advanced algorithm incorporating machine learning to enhance potency and reduce off-target effects. [1]	Proprietary Rosetta Inpharmatics algorithm to predict specific and effective sequences.	Innovative HP OnGuard siRNA Design to minimize off-target effects.	SMARTselecton™ algorithm for potent silencing.	Proprietary design.
Chemical Modifications	Locked Nucleic Acid (LNA) modifications to increase specificity and reduce off-target effects by up to 90%. [1]	Not specified for standard siRNAs.	Not specified for standard siRNAs.	Patented dual-strand modification pattern to reduce off-target effects. [2]	Not specified.
Guaranteed Knockdown	At least 2 out of 2 siRNAs per target will achieve ≥70% mRNA knockdown. [3]	At least 2 out of 3 siRNAs per target will achieve ≥75% mRNA knockdown when used as a pool.	At least 2 out of 4 siRNAs per target will achieve ≥70% mRNA knockdown. [4]	Guaranteed silencing with SMARTpool (mixture of 4 siRNAs) and 3 out of 4 individual siRNAs. [2]	Provided as a pool of 3 target-specific siRNAs. [5]
Available Formats	Individual siRNAs, sets	Individual siRNAs, sets	Individual siRNAs,	Individual siRNAs,	Pool of 3 siRNAs. [5]

	of 2, validated siRNAs.	of 3.	GeneSolution (set of 4).	SMARTpool, set of 4.	
Controls Offered	A wide range of positive and negative controls available.	A variety of positive and negative controls are available.	AllStars Negative Control siRNA and various positive controls.[6]	ON- TARGETplus non-targeting controls.[7]	Control siRNAs with scrambled sequences are available. [8]
Validation Data	Validated siRNAs with experimental data are available for some targets. [1][9]	Functionally validated siRNAs are available for many common gene targets.	Thousands of siRNAs have been experimentall y verified.[4]	Data on off- target effect reduction is provided.[2]	Product- specific data is limited.

ADCY7 Signaling Pathway

ADCY7 is a membrane-bound enzyme that plays a crucial role in the cyclic AMP (cAMP) signaling pathway. Upon activation by G protein-coupled receptors (GPCRs), ADCY7 catalyzes the conversion of ATP to cAMP. This second messenger, in turn, activates Protein Kinase A (PKA), which then phosphorylates a multitude of downstream targets, leading to various cellular responses.



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